

# N-(2-Methoxyphenyl)acetamide safety and handling precautions

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## Compound of Interest

Compound Name: *N*-(2-Methoxyphenyl)acetamide

Cat. No.: B159678

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An In-Depth Technical Guide to the Safe Handling of **N-(2-Methoxyphenyl)acetamide**

## Introduction

**N-(2-Methoxyphenyl)acetamide**, also known by synonyms such as o-Acetanisidide and 2-Methoxyacetanilide, is a chemical compound frequently utilized as an intermediate in synthetic chemistry and pharmacological research.[1][2] Its molecular formula is  $C_9H_{11}NO_2$ , with a molecular weight of 165.19 g/mol.[1] Given its specific chemical properties and potential physiological effects, a comprehensive understanding of its hazard profile and the implementation of rigorous safety protocols are paramount for all personnel, from bench-level researchers to drug development professionals.

This guide serves as a technical resource, providing an in-depth analysis of the safety and handling precautions for **N-(2-Methoxyphenyl)acetamide**. The protocols and recommendations outlined herein are synthesized from authoritative safety data sheets and toxicological information to ensure a self-validating system of laboratory safety. The core objective is to empower scientific professionals with the knowledge to mitigate risks, handle the compound responsibly, and respond effectively to emergencies.

## Hazard Identification and Risk Assessment

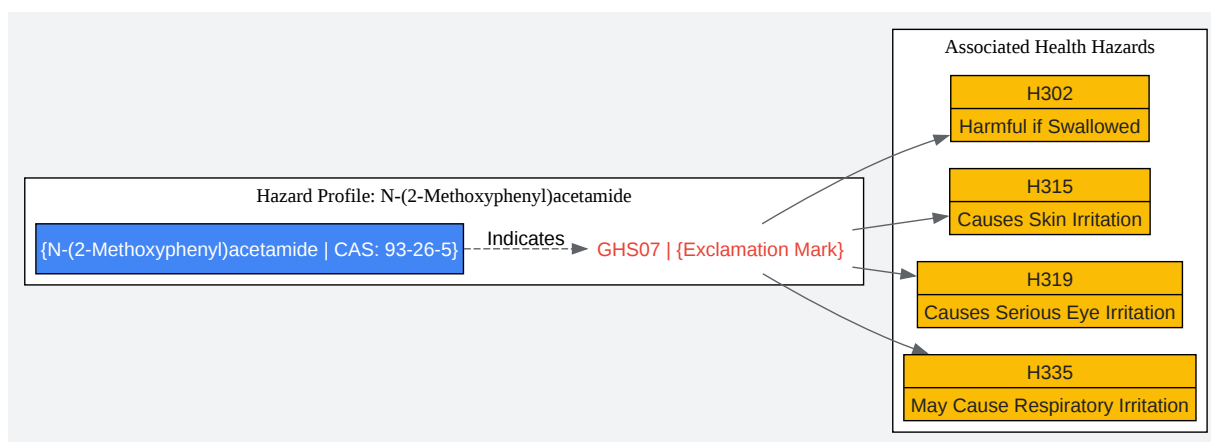
A foundational aspect of safe laboratory practice is a thorough understanding of a chemical's intrinsic hazards. **N-(2-Methoxyphenyl)acetamide** is classified under the Globally Harmonized System (GHS) with specific warnings that dictate its handling procedures.[1][3]

The primary risks associated with this compound are acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system.[3][4] The causality behind these classifications stems from the compound's chemical reactivity with biological tissues.

Table 1: GHS Classification for **N-(2-Methoxyphenyl)acetamide**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][3][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][3][4]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[1][3][4]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[3][4]
Signal Word	-	Warning[1][4]
Pictogram	-	GHS07 (Exclamation Mark)[2][4]

Furthermore, when heated to decomposition, **N-(2-Methoxyphenyl)acetamide** can emit toxic fumes of nitrogen oxides (NOx), posing a significant inhalation hazard.[2][5]



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Caption: GHS Hazard Profile for **N-(2-Methoxyphenyl)acetamide**.

## Physical and Chemical Properties for Safe Handling

Understanding the physical state and properties of a chemical is critical for designing safe experiments and storage solutions.

Table 2: Key Physical and Chemical Properties

Property	Value	Source
Appearance	White to tan crystalline powder	[1][2]
Melting Point	70-74 °C (lit.)	[2][4]
Boiling Point	303-305 °C (lit.)	[2][4]
Storage Temperature	Room Temperature, sealed in a dry place	[2]

# Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is essential, beginning with robust engineering controls and supplemented by appropriate PPE. This hierarchy of controls is a core principle of chemical safety.

## Engineering Controls

The primary engineering control for handling **N-(2-Methoxyphenyl)acetamide** powder is to minimize the generation and inhalation of dust.

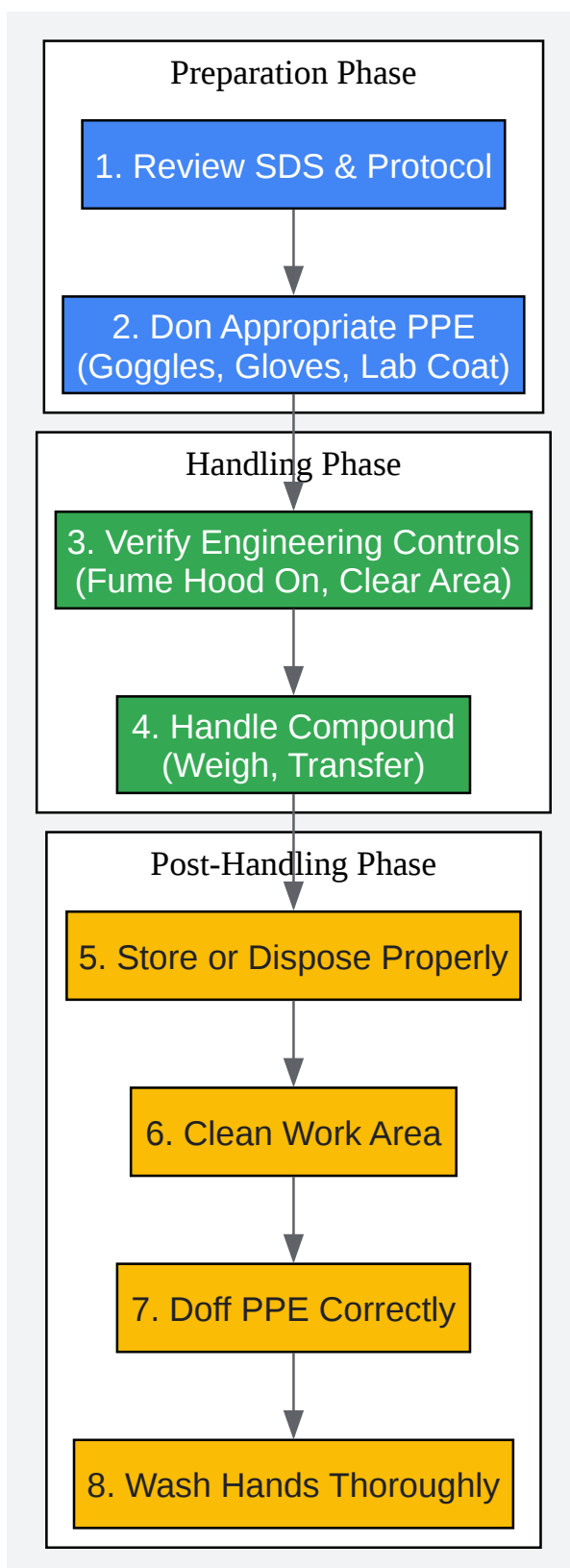
- **Ventilation:** All handling of the solid compound must be performed in a well-ventilated area. [6] For procedures such as weighing or transferring, a certified chemical fume hood or a ventilated balance enclosure is mandatory. The rationale is to capture airborne particles at the source, preventing them from entering the operator's breathing zone.
- **Emergency Equipment:** Laboratories must be equipped with easily accessible and functional safety showers and eyewash stations. [6] This is a non-negotiable requirement due to the compound's classification as a skin and serious eye irritant. [1]

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards identified.

- **Eye and Face Protection:** Chemical safety goggles compliant with EN 166 (EU) or ANSI Z87.1 (US) standards are required at all times. [7] A face shield may be necessary for procedures with a high risk of splashing or dust generation.
- **Hand Protection:** Wear protective gloves, such as nitrile rubber, that are resistant to the chemical. [7] It is crucial to inspect gloves for any signs of degradation before use and to practice proper glove removal techniques to avoid skin contamination.
- **Skin and Body Protection:** A standard laboratory coat must be worn and fully fastened. For larger quantities or tasks with a higher risk of exposure, additional protective clothing may be required. [6][7]

- Respiratory Protection: Under normal laboratory use with functioning engineering controls, respiratory protection may not be necessary. However, for large-scale operations, spill cleanup, or in cases of ventilation failure, a NIOSH-approved N95 dust mask or a higher-level respirator is required to prevent respiratory tract irritation.[\[4\]](#)[\[7\]](#)



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Caption: Standard workflow for safely handling chemical powders.

# Protocols for Safe Handling and Storage

## General Handling Protocol

- Preparation: Before handling, ensure all required engineering controls are active and PPE is correctly worn.
- Dispensing: When weighing, use a spatula to gently transfer the powder. Avoid pouring, which can create airborne dust. Perform this task within a fume hood or ventilated enclosure.
- Solutions: If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- Cleaning: After handling, decontaminate the work surface and any equipment used.

## Storage Protocol

- Store **N-(2-Methoxyphenyl)acetamide** in a tightly closed container to prevent absorption of moisture.<sup>[7]</sup>
- The storage location should be a cool, dry, and well-ventilated area designated for chemical storage.<sup>[7][8]</sup>
- Keep it segregated from incompatible materials, particularly strong oxidizing agents.<sup>[9]</sup>

## Emergency Procedures

A rapid and correct response to an emergency can significantly reduce the severity of an incident.

## First Aid Measures

This protocol is a self-validating system; if any of these steps are required, it indicates a breach in protocol that must be investigated.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.<sup>[3][7]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.<sup>[3][7]</sup> If skin irritation persists, seek

medical attention.[7]

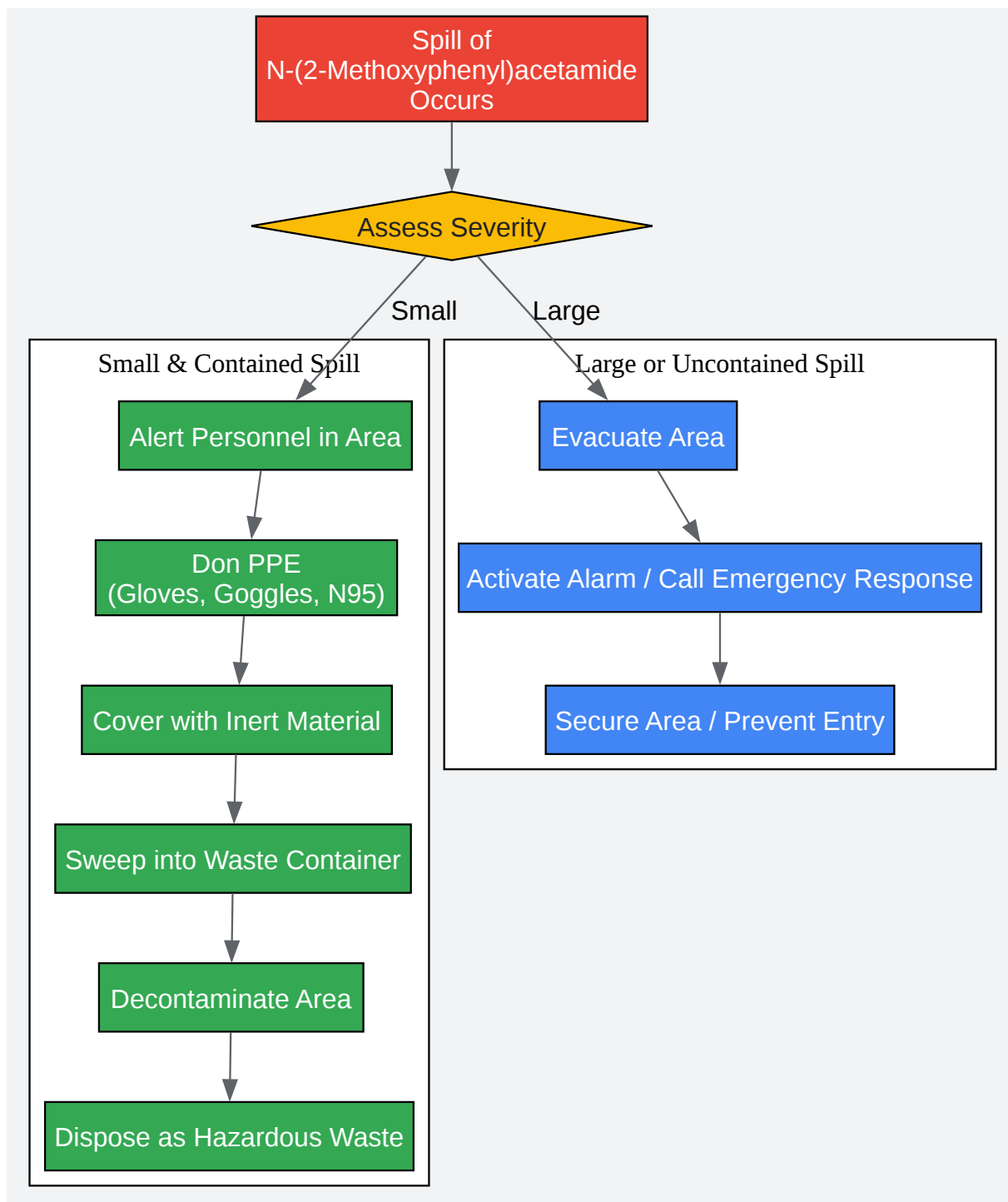
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[3][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

## Spill Response Protocol

For a small laboratory spill:

- Evacuate and Alert: Evacuate non-essential personnel from the immediate area and alert the laboratory supervisor.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don appropriate PPE, including respiratory protection (N95 mask), gloves, and eye protection.
- Contain: Gently cover the spill with an absorbent, inert material (e.g., vermiculite, sand). Do not use combustible materials like paper towels for the initial absorption.
- Collect: Carefully sweep or scoop the absorbed material into a suitable container for hazardous waste. Avoid creating dust.[5][7]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Label the waste container and dispose of it according to institutional and local regulations.[7]





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Caption: Decision tree for responding to a chemical spill.

## Waste Disposal

All waste containing **N-(2-Methoxyphenyl)acetamide**, whether it is excess reagent or contaminated materials, must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.
- Disposal must be carried out through a licensed waste disposal contractor.[\[7\]](#)
- Under no circumstances should this chemical be disposed of down the drain or in general waste.[\[10\]](#) Adherence to all federal, state, and local environmental regulations is mandatory.[\[5\]](#)

## Toxicological Profile Summary

A brief summary of the toxicological data underscores the need for the precautions detailed in this guide.

Table 3: Toxicological Data

Test	Species	Value
LD50 (Oral)	Mouse	940 mg/kg

This value classifies the compound as moderately toxic if ingested.[\[2\]](#)

## Conclusion

**N-(2-Methoxyphenyl)acetamide** is a valuable chemical intermediate that can be handled safely when its hazards are understood and respected. The causality for the stringent protocols described herein is directly linked to its GHS classification as an irritant and an acutely toxic substance upon ingestion. By consistently applying the principles of the hierarchy of controls—prioritizing engineering solutions, mandating correct PPE, and adhering to established safe handling and emergency procedures—researchers, scientists, and drug development professionals can effectively mitigate risks. This self-validating system of safety not only protects individual health but also ensures scientific integrity and regulatory compliance.

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